

Introduction: The Analytical Imperative for Ethyl 3-Hydroxycyclohexanecarboxylate

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Compound of Interest

Compound Name: Ethyl 3-hydroxycyclohexanecarboxylate

CAS No.: 94160-25-5

Cat. No.: B1364153

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Ethyl 3-hydroxycyclohexanecarboxylate (C₉H₁₆O₃, Molecular Weight: 172.22 g/mol) is a bifunctional organic molecule featuring a cyclohexane ring substituted with both a hydroxyl group and an ethyl ester.^{[1][2]} This structure is a common motif in natural products, pharmaceutical intermediates, and flavor/fragrance compounds. Elucidating and confirming its structure, as well as identifying it in complex mixtures, requires robust analytical techniques. Mass spectrometry (MS) stands as a cornerstone technology for this purpose, offering unparalleled sensitivity and structural information from minute sample quantities.^[3]

This guide provides a detailed exploration of the mass spectrometric behavior of **ethyl 3-hydroxycyclohexanecarboxylate**, focusing on the two most prevalent ionization techniques: Electron Ionization (EI) and Electrospray Ionization (ESI). We will dissect the fragmentation logic of the molecule under each method, providing field-proven insights into experimental design and data interpretation for researchers, scientists, and drug development professionals.

Part 1: Electron Ionization Mass Spectrometry (EI-MS) - Unveiling the Structural Fingerprint

Electron Ionization is a high-energy, "hard" ionization technique that imparts significant internal energy to the analyte molecule. An electron beam, typically at 70 eV, bombards the gaseous sample, ejecting an electron to form a radical cation known as the molecular ion ($M^{+\bullet}$). This high-energy species is unstable and undergoes extensive, reproducible fragmentation, creating a characteristic "fingerprint" mass spectrum that is invaluable for structural elucidation and library matching.

Molecular Ion and Key Fragmentation Pathways

The molecular ion for **ethyl 3-hydroxycyclohexanecarboxylate** is expected at a mass-to-charge ratio (m/z) of 172. However, for cyclic alcohols, the molecular ion peak can be of low intensity or even absent due to rapid initial fragmentation.^{[4][5][6]} The fragmentation pattern is dictated by the molecule's two key functional groups: the cyclic alcohol and the ethyl ester.

1. Alcohol-Driven Fragmentation:

- **Dehydration (Loss of H_2O):** The most characteristic fragmentation for alcohols is the elimination of a water molecule (18 Da), leading to a prominent ion at m/z 154.^{[4][6][7]} This is often a primary fragmentation step.
- **Ring Cleavage:** Following ionization of the oxygen atom, α -cleavage (cleavage of a C-C bond adjacent to the oxygen) can occur.^[6] Subsequent ring-opening and further fragmentation can lead to a complex series of aliphatic and oxygen-containing ions. A significant ion for cyclohexanol itself is observed at m/z 57, which may also be a major peak in this compound's spectrum.^{[4][8]}

2. Ester-Driven Fragmentation:

- **Loss of Ethoxy Radical ($\bullet OCH_2CH_3$):** Cleavage of the C-O bond adjacent to the carbonyl group results in the loss of an ethoxy radical (45 Da), forming a stable acylium ion at m/z 127.^[5]
- **McLafferty Rearrangement:** Esters containing a γ -hydrogen relative to the carbonyl group can undergo a characteristic rearrangement to eliminate a neutral alkene. In this case, the loss of ethylene (28 Da) from the ethyl group is possible, which would lead to an ion at m/z 144.^{[6][9]}

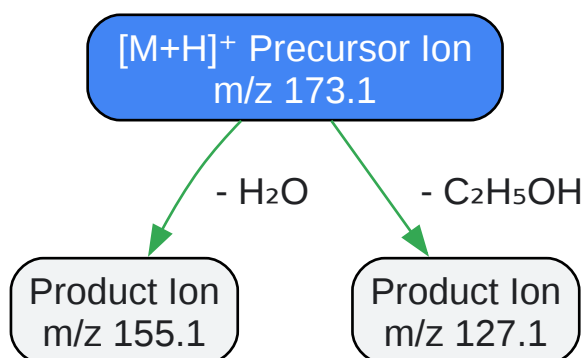
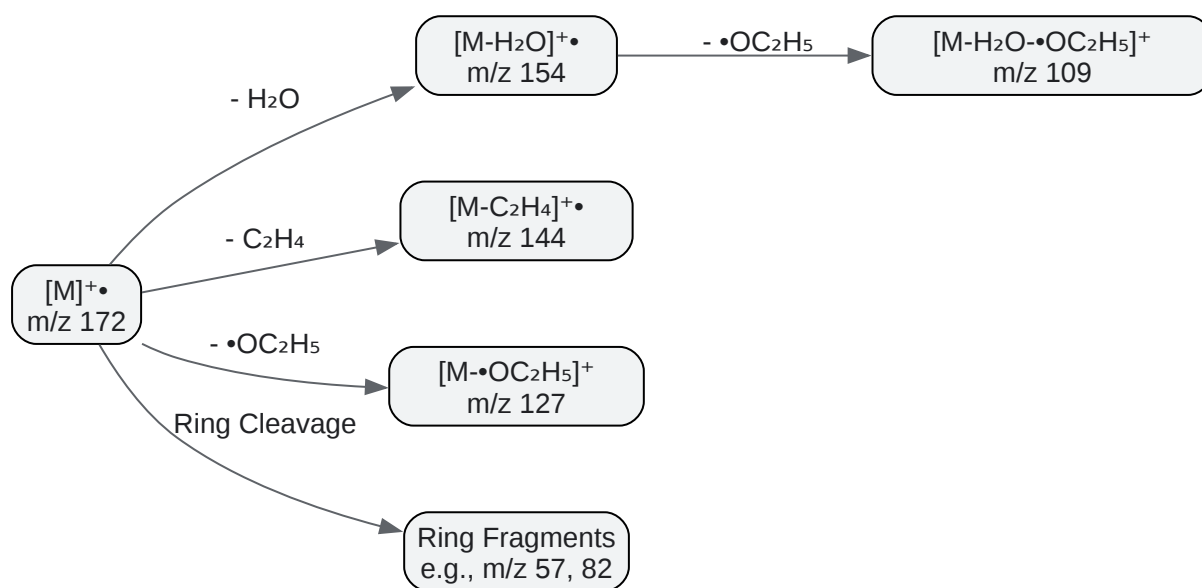
- Loss of Ethanol ($\text{CH}_3\text{CH}_2\text{OH}$): Another rearrangement can lead to the elimination of a neutral ethanol molecule (46 Da), resulting in an ion at m/z 126.

The interplay between these pathways results in a rich spectrum. For instance, the initial water loss product (m/z 154) can subsequently lose an ethoxy radical to yield an ion at m/z 109.

Data Presentation: Predicted EI-MS Fragments

m/z	Proposed Identity	Mechanism / Neutral Loss
172	$[\text{C}_9\text{H}_{16}\text{O}_3]^+\bullet$	Molecular Ion ($\text{M}^+\bullet$)
154	$[\text{C}_9\text{H}_{14}\text{O}_2]^+\bullet$	Dehydration ($-\text{H}_2\text{O}$)
144	$[\text{C}_7\text{H}_{12}\text{O}_3]^+\bullet$	McLafferty Rearrangement ($-\text{C}_2\text{H}_4$)
127	$[\text{C}_7\text{H}_{11}\text{O}_2]^+$	Loss of Ethoxy Radical ($-\bullet\text{OC}_2\text{H}_5$)
126	$[\text{C}_7\text{H}_{10}\text{O}_2]^+\bullet$	Loss of Ethanol ($-\text{C}_2\text{H}_5\text{OH}$)
109	$[\text{C}_7\text{H}_9\text{O}]^+$	Sequential Loss ($-\text{H}_2\text{O}$, $-\bullet\text{OC}_2\text{H}_5$)
82	$[\text{C}_6\text{H}_{10}]^+\bullet$	Dehydration of Cyclohexanol Ring Fragment
57	$[\text{C}_3\text{H}_5\text{O}]^+$ or $[\text{C}_4\text{H}_9]^+$	Ring Cleavage Fragment (Base peak for cyclohexanol) [4]

Visualization: EI-MS Fragmentation Workflow



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Sources

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